

3-Hydroxy-3-methylpentan-2-one CAS number and chemical identifiers

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Compound of Interest

Compound Name: **3-Hydroxy-3-methylpentan-2-one**

Cat. No.: **B12012208**

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In-Depth Technical Guide: 3-Hydroxy-3-methylpentan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers for **3-Hydroxy-3-methylpentan-2-one**, a tertiary alpha-hydroxy ketone. The information is presented to support research, development, and procurement activities involving this compound.

Chemical Identity and Structure

3-Hydroxy-3-methylpentan-2-one is an organic compound with the molecular formula C₆H₁₂O₂. Its structure features a pentanone backbone with a hydroxyl group and a methyl group attached to the third carbon atom.

Key Chemical Identifiers

A precise identification of chemical compounds is critical in scientific research and development. The following table summarizes the primary chemical identifiers for **3-Hydroxy-3-methylpentan-2-one**.

Identifier Type	Value
CAS Number	560-24-7 [1] [2] [3] [4]
IUPAC Name	3-hydroxy-3-methylpentan-2-one [5]
PubChem CID	225147 [1] [5]
Molecular Formula	C6H12O2 [1] [5] [6]
Molecular Weight	116.16 g/mol [1] [5] [6]
InChI	InChI=1S/C6H12O2/c1-4-6(3,8)5(2)7/h8H,4H2,1-3H3 [1] [5] [6] [7]
InChIKey	KHCUSEDHQWYNDL-UHFFFAOYSA-N [1] [5] [6] [7]
Canonical SMILES	CCC(C)(C(=O)C)O [1] [5] [6] [7] [8]
Synonyms	2-Pentanone, 3-hydroxy-3-methyl- [1] [2] [5] ; 3-hydroxy-3-methyl-2-pentanone [1]

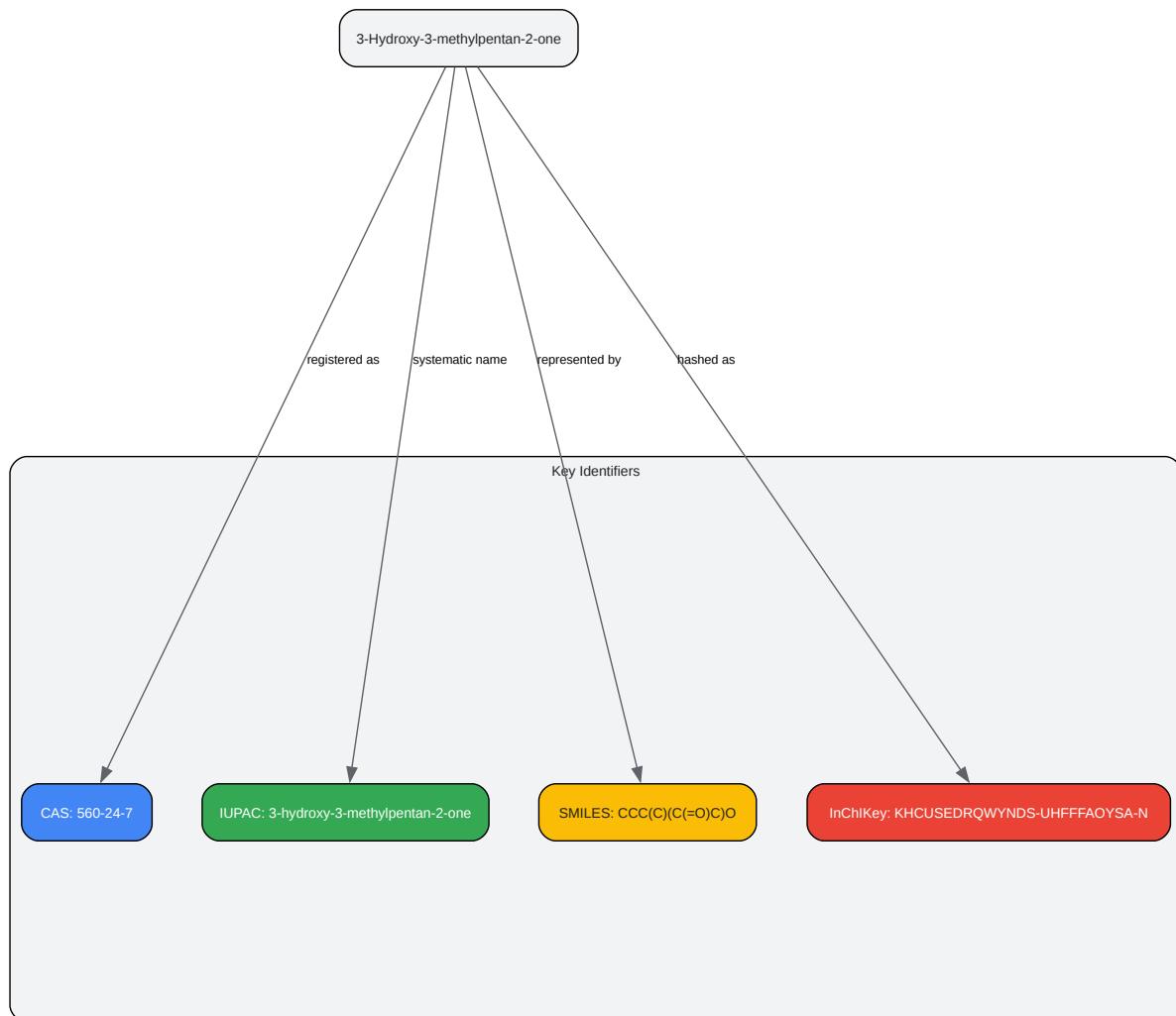
It is important to note that the CAS number 115-22-0 is sometimes incorrectly associated with this compound. However, CAS 115-22-0 correctly identifies 3-Hydroxy-3-methyl-2-butanone[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#), a different chemical with the molecular formula C5H10O2.

Experimental Protocols and Signaling Pathways

Currently, detailed experimental protocols and established signaling pathways specifically involving **3-Hydroxy-3-methylpentan-2-one** are not extensively documented in publicly available scientific literature. As a relatively simple organic molecule, it is more commonly utilized as a building block in organic synthesis or as a reference compound in analytical studies.

Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical connection between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between the chemical name and its primary identifiers.

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- 12. 115-22-0|3-Hydroxy-3-methyl-2-butanone| Ambeed [ambeed.com]
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